

Technical Support Center: GR 64349 In Vivo Injection Solutions

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Compound of Interest

Compound Name: GR 64349

Cat. No.: B15617033

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the preparation and troubleshooting of **GR 64349** solutions for in vivo injection.

Frequently Asked Questions (FAQs)

Q1: What is the recommended vehicle for dissolving **GR 64349** for in vivo injections?

A1: **GR 64349** is soluble in water.[1] For in vivo applications, sterile, pyrogen-free water or a buffered saline solution such as phosphate-buffered saline (PBS) is recommended to maintain physiological pH and osmolarity.

Q2: What is the solubility of **GR 64349**?

A2: The solubility of **GR 64349** in water is reported to be at least 1 mg/mL.[1] One supplier suggests a solubility of ≥ 50 mg/mL in H₂O, though saturation may not be known.[2] Another source indicates solubility up to 1 mg/mL in a 20% ethanol/water mixture.[3]

Q3: My **GR 64349** solution appears cloudy or has precipitates. What should I do?

A3: Cloudiness or precipitation may indicate that the compound has exceeded its solubility limit in the chosen vehicle or that it has come out of solution due to temperature changes or pH shifts. Please refer to the troubleshooting guide below for steps to address this issue.

Q4: How should I store the **GR 64349** stock solution?

A4: For powdered **GR 64349**, storage at -20°C is recommended.[1] Once dissolved, it is advisable to aliquot the stock solution and store it at -80°C for long-term use (up to 6 months) or at -20°C for shorter-term use (up to 1 month) to avoid repeated freeze-thaw cycles.[2]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation or Cloudiness in Solution	Concentration exceeds solubility limit.	<ul style="list-style-type: none"> - Gently warm the solution to 37°C to aid dissolution. - If precipitation persists, dilute the solution to a lower concentration. - Consider preparing the solution in a vehicle containing a small percentage of a co-solvent like ethanol (e.g., 20% ethanol in water), but verify compatibility with your experimental model. [3]
pH of the vehicle.	<ul style="list-style-type: none"> - Ensure the pH of your vehicle (e.g., PBS) is within a physiological range (typically 7.2-7.4). - Adjust the pH if necessary, ensuring the adjustment does not negatively impact the compound's stability or the experimental animal. 	
Low Temperature.	<ul style="list-style-type: none"> - Allow the solution to come to room temperature before use. Peptides can sometimes precipitate out of solution at colder temperatures.	
Difficulty Dissolving the Compound	Insufficient mixing.	<ul style="list-style-type: none"> - Vortex the solution for 1-2 minutes. - Sonication can also be used to aid dissolution. [4]

Inconsistent Experimental Results

Improper solution storage.

- Aliquot stock solutions to avoid repeated freeze-thaw cycles.[2] - Ensure the storage temperature is appropriate (-20°C or -80°C).[2]

Degradation of the compound.

- Prepare fresh solutions for each experiment if stability is a concern. - Protect the solution from light if the compound is light-sensitive.

Quantitative Data Summary

Solubility of **GR 64349**

Solvent/Vehicle	Reported Solubility	Source
Water	1 mg/mL	[1]
H ₂ O	≥ 50 mg/mL	[2]
20% Ethanol / Water	1 mg/mL	[3]

Experimental Protocols

Protocol for Preparation of **GR 64349** Solution for In Vivo Injection

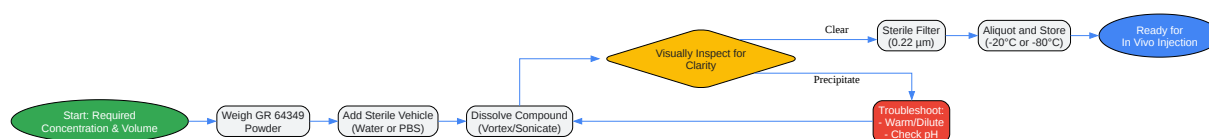
1. Materials:

- **GR 64349** powder
- Sterile, pyrogen-free water for injection or sterile phosphate-buffered saline (PBS, pH 7.4)
- Sterile, conical centrifuge tubes
- Vortex mixer
- (Optional) Sonicator water bath
- Sterile filters (0.22 µm)
- Sterile syringes and needles

2. Procedure:

- Calculate the required amount: Determine the mass of **GR 64349** needed based on the desired final concentration and volume.
- Weigh the compound: Carefully weigh the **GR 64349** powder in a sterile microcentrifuge tube.
- Add the vehicle: Add the appropriate volume of sterile water or PBS to the tube.
- Dissolve the compound:
 - Cap the tube securely and vortex for 1-2 minutes until the powder is completely dissolved.
 - If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes.
- [4]
- Sterile filtration: Draw the solution into a sterile syringe and pass it through a 0.22 μm sterile filter into a new sterile tube. This step is critical to ensure the sterility of the final injection solution.
- Storage: Use the solution immediately or aliquot it into sterile tubes for storage at -20°C or -80°C . [2]

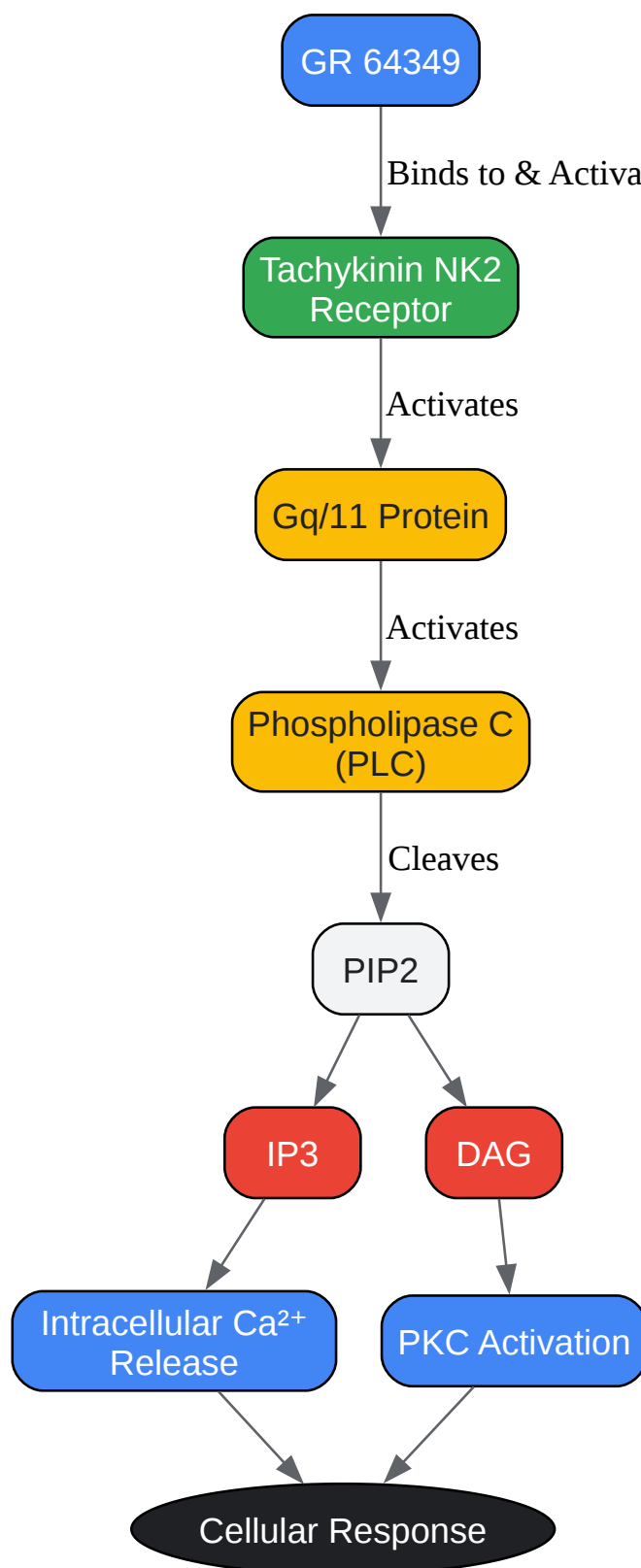
Visualizations



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Caption: Workflow for preparing **GR 64349** solution for in vivo injection.

For researchers investigating the mechanism of action of **GR 64349**, it is important to understand its role as a tachykinin NK2 receptor agonist.[1]



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Caption: Simplified signaling pathway of the **GR 64349** NK2 receptor agonist.

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References

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- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 3. GR 64349 | CAS:137593-52-3 | Potent, selective NK2 agonist | High Purity | Manufacturer BioCrick [[biocrick.com](https://www.biocrick.com)]
- 4. GR 64349 | [TargetMol](https://www.targetmol.com) [[targetmol.com](https://www.targetmol.com)]
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